

A Technical Guide to Rubidium Selenide: Chemical Formula, Structure, and Synthesis

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Compound of Interest

Compound Name: *Rubidium selenide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **rubidium selenide**, with a focus on its chemical formula, crystal structure, and established synthesis protocols. The information is intended to support research and development activities where this inorganic compound is of interest.

Chemical Formula and General Properties

Rubidium selenide is an inorganic compound with the chemical formula Rb_2Se [1][2][3][4][5][6]. It is composed of two rubidium cations (Rb^+) and one selenide anion (Se^{2-}). It is a colorless, hygroscopic crystalline solid[2].

Physicochemical and Structural Data

The key quantitative data for **rubidium selenide** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	Rb ₂ Se
Molar Mass	249.91 g/mol [1][5]
Appearance	White cubic crystals[1][3][6][7]
Crystal Structure	Antifluorite, cubic[1][2]
Space Group	Fm
	$\bar{3}3^-$
	m[2]
Lattice Parameter (a)	801.0 pm[1][2]
Density	3.22 g/cm ³ [3][6]
Melting Point	733 °C[2][3][6]
Solubility in Water	Hydrolyzes[2]

Crystal Structure

Rubidium selenide crystallizes in the antifluorite structure, which is a cubic crystal system[1][2]. In this arrangement, the larger selenide (Se²⁻) anions form a face-centered cubic (FCC) lattice, while the smaller rubidium (Rb⁺) cations occupy all the tetrahedral holes within the FCC lattice. Each selenide ion is coordinated by eight rubidium ions, and each rubidium ion is tetrahedrally coordinated by four selenide ions.

Caption: Antifluorite crystal structure of **Rubidium Selenide** (Rb₂Se).

Experimental Protocols: Synthesis of Rubidium Selenide

Several methods for the synthesis of **rubidium selenide** have been reported in the literature. The choice of method may depend on the desired purity, scale, and available starting materials.

This is one of the most documented methods for preparing **rubidium selenide**[1].

- Methodology:
 - Stoichiometric amounts of mercury selenide (HgSe) and metallic rubidium (Rb) are combined.
 - The reactants are heated in a vacuum-sealed container.
 - The reaction is typically carried out at approximately 600°C[1][3].
 - Elevated temperatures beyond the optimal range can lead to discoloration of the product, indicating potential decomposition or side reactions[1][3].

This method provides an alternative route using liquid ammonia as a solvent.

- Methodology:
 - Elemental rubidium and selenium are directly combined in liquid ammonia[1][2].
 - Liquid ammonia serves as both a solvent and a reaction medium, facilitating the formation of the selenide compound[1].
 - This approach may involve the formation of ammonothermal intermediates that subsequently convert to the final **rubidium selenide** product[1].

This aqueous-based synthesis is similar to the preparation of other alkali metal chalcogenides.

- Methodology:
 - Hydrogen selenide (H₂Se) gas is dissolved in an aqueous solution of rubidium hydroxide (RbOH)[1][2].
 - This reaction proceeds in two steps:
 - First, the formation of rubidium hydrogen selenide (RbHSe): $\text{RbOH} + \text{H}_2\text{Se} \rightarrow \text{RbHSe} + \text{H}_2\text{O}$ [1][2]
 - Second, the reaction of rubidium hydrogen selenide with additional rubidium hydroxide to form **rubidium selenide**: $\text{RbHSe} + \text{RbOH} \rightarrow \text{Rb}_2\text{Se} + \text{H}_2\text{O}$ [1][2]

A straightforward method involving the direct combination of the elements at elevated temperatures.

- Methodology:
 - Stoichiometric amounts of rubidium and selenium are ground together.
 - The mixture is heated to elevated temperatures to induce the reaction and form **rubidium selenide**^[1].

Applications

Rubidium selenide is utilized in photovoltaic cells, often in conjunction with cesium selenide, to enhance energy conversion efficiencies^{[1][2]}. Its unique electronic properties, such as high electron mobility, also make it a candidate for next-generation electronic devices^[8].

Furthermore, **rubidium selenide** nanoparticles are being explored for applications in catalysis, environmental remediation, and energy storage^[9].

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